

Essential Safety and Logistical Information for Handling JNJ-26070109

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Compound of Interest

Compound Name: JNJ-26070109

Cat. No.: B15615440

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **JNJ-26070109**, a potent, orally bioactive cholecystokinin 2 (CCK2) receptor antagonist. Given the absence of a publicly available, specific Safety Data Sheet (SDS), this information is based on guidelines for handling potent research compounds and data from a representative SDS for a similar small molecule. A thorough risk assessment should be conducted for all planned experimental procedures.

Personal Protective Equipment (PPE)

A risk-based approach is essential for selecting the appropriate level of PPE. The following table summarizes recommended PPE for laboratory activities involving **JNJ-26070109**.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air-purifying respirator (PAPR) or N95/FFP3 respirator within a certified chemical fume hood.- Disposable, solid-front lab coat with tight-fitting cuffs.- Double-gloving (e.g., nitrile gloves).- Disposable sleeves.- Safety glasses or goggles (if not using a full-face respirator).	High risk of aerosolization and inhalation of the potent compound in powder form. Full respiratory protection and double gloving are critical to prevent exposure.[1]
Solution Preparation	- Certified chemical fume hood or other ventilated enclosure.- Lab coat.- Safety glasses with side shields or chemical splash goggles.- Single pair of chemical-resistant gloves (e.g., nitrile).	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills still exists. [1]
General Laboratory Handling	- Lab coat.- Safety glasses.- Nitrile gloves.	Standard laboratory practice to prevent contamination of personal clothing and protect against incidental contact.[2]

Operational Plans

Engineering Controls

- Ventilation: All work with solid **JNJ-26070109** should be conducted in a certified chemical fume hood or other appropriate ventilated enclosure to minimize inhalation exposure.[3][4]
- Safety Stations: Ensure that a safety shower and an eyewash station are readily accessible in the work area.[3]

First Aid Measures

In the event of exposure, follow these immediate steps:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, while holding the eyelids open. Seek prompt medical attention.[\[3\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.[\[3\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[\[3\]](#)

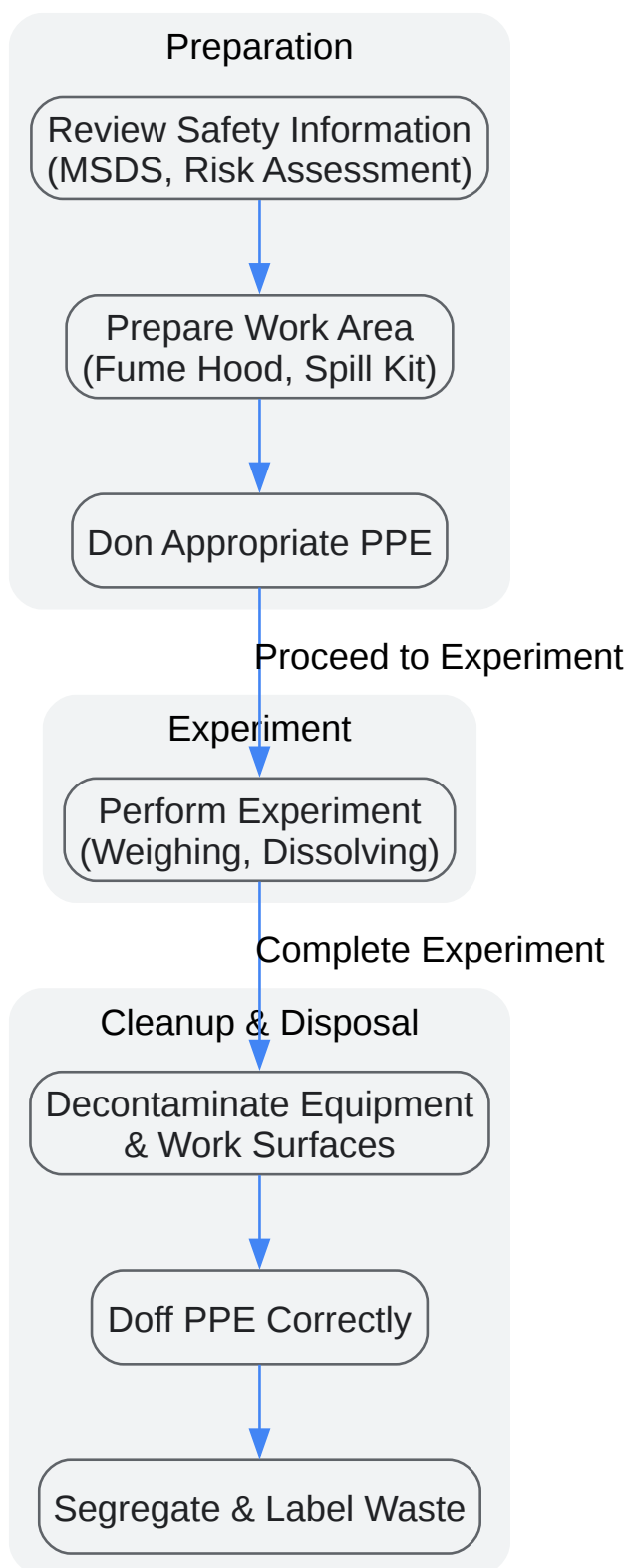
Disposal Plan

The disposal of **JNJ-26070109** and all contaminated materials must be managed as hazardous waste to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure	Rationale
Unused/Expired Compound	- Collect in a clearly labeled, sealed, and compatible container.- Dispose of through a certified hazardous waste vendor.	To prevent the release of the potent compound into the environment. Do not dispose of down the drain or in regular trash.[1]
Contaminated Labware (e.g., vials, pipette tips)	- Collect in a designated, puncture-resistant, and sealed container.- Label as "Hazardous Waste" with the name of the compound.	To prevent accidental exposure from contaminated sharps and other labware.[1]
Contaminated PPE (e.g., gloves, lab coat)	- Carefully remove PPE to avoid self-contamination.- Place in a sealed bag or container labeled as hazardous waste.	To ensure all potentially contaminated disposable items are handled as hazardous waste.[1]
Aqueous Waste	- Collect in a sealed, labeled container.- Do not mix with other waste streams unless compatibility is confirmed.	To prevent uncontrolled chemical reactions and ensure proper disposal of liquid waste containing the compound.[1]

Experimental Workflow

The following diagram outlines the key steps for safely handling **JNJ-26070109** in a research setting.



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